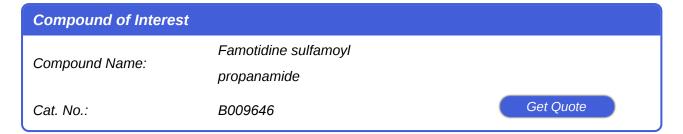


Personal protective equipment for handling Famotidine sulfamoyl propanamide

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Essential Safety and Handling Guide for Famotidine Sulfamoyl Propanamide

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Famotidine sulfamoyl propanamide** (CAS No. 106433-44-7).[1][2][3] This compound is also known as Famotidine Impurity C or Famotidine Related Compound C.[1][2] The following procedures are based on best practices for handling similar pharmaceutical compounds, including famotidine, to ensure laboratory safety and proper disposal.

Physicochemical and Hazard Data

A summary of key quantitative data for Famotidine and its related compound is presented below.



Property	Value
Chemical Name	3-[[2-(diaminomethylideneamino)-1,3-thiazol-4-yl]methylsulfanyl]-N-sulfamoylpropanamide
CAS Number	106433-44-7[1][2]
Molecular Formula	C8H14N6O3S3[1][3]
Molecular Weight	338.42 g/mol [1][2]
Appearance	White to Off-White solid[4][5]
Solubility	Very slightly soluble in water, freely soluble in glacial acetic acid, very slightly soluble in anhydrous ethanol, practically insoluble in ethyl acetate. It dissolves in dilute mineral acids.[4]
Storage Temperature	Short term (days to weeks): 0 - 4°C, dry and dark. Long term (months to years): -20°C.[1]
Hazard Classification	Causes skin irritation (H315), Causes serious eye irritation (H319), May cause respiratory irritation (H335).[6][7]
Oral LD50 (Famotidine)	4049 mg/kg (Rat)[5]

Operational Plan: Handling and Personal Protective Equipment (PPE)

A systematic approach to handling **Famotidine sulfamoyl propanamide** is essential to minimize exposure and ensure a safe laboratory environment.

Engineering Controls:

- Handle the compound in a well-ventilated area.[8]
- Use a fume hood or other appropriate exhaust ventilation where dust may be generated.[8]
- Facilities should be equipped with an eyewash station and a safety shower.



Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear safety glasses with side shields or goggles.[6][7][10]
- Skin Protection:
 - Gloves: Wear appropriate protective gloves. Nitrile or natural rubber gloves are recommended.[8][9]
 - Clothing: Wear a lab coat or long-sleeved clothing to prevent skin contact.
- Respiratory Protection: If ventilation is inadequate or if dust is generated, use a NIOSHapproved respirator.[9][10]

Handling Procedures:

- Wash hands thoroughly after handling the compound.[6][7]
- Avoid contact with skin, eyes, and clothing.[6]
- Do not eat, drink, or smoke in the handling area.[4][6]
- Minimize dust generation and accumulation.[11]
- In case of accidental contact:
 - Eyes: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids.[6][7] If irritation persists, seek medical attention.[7]
 - Skin: Wash off immediately with plenty of water and soap.[7] Remove contaminated clothing and wash it before reuse.[4][7]
 - Inhalation: Move the person to fresh air. If symptoms persist, seek medical attention.[8]
 - Ingestion: If conscious, give water to drink. Do not induce vomiting. Seek immediate medical attention.[5][8]

Disposal Plan







Proper disposal of **Famotidine sulfamoyl propanamide** and its containers is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Characterization:

 Consult with your institution's Environmental Health and Safety (EHS) department to determine if the compound is considered hazardous waste under local regulations.[12]

Disposal of Unused Product:

- Unused or expired compounds should be disposed of as chemical waste.
- Do not dispose of down the drain or in the regular trash unless explicitly permitted by your institution's EHS.
- For non-hazardous pharmaceutical waste, it may be incinerated via a licensed disposal vendor.[12]

Disposal of Contaminated Materials:

- Empty containers should be triple-rinsed (if appropriate) and disposed of according to institutional guidelines.
- Contaminated PPE and other materials (e.g., weighing paper, spill cleanup supplies) should be collected in a sealed container, labeled appropriately, and disposed of as chemical waste.
 [13]

Spill Cleanup:

- Evacuate non-essential personnel from the area.
- Wear appropriate PPE as described above.
- For solid spills, carefully collect the material using a method that minimizes dust generation (e.g., using a damp cloth or a filtered vacuum).[13]
- Place the spilled material and cleanup supplies into a sealed, labeled container for disposal.



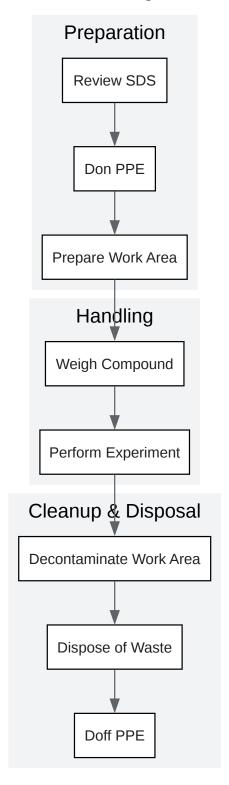
• Clean the spill area thoroughly with soap and water.[9]

Experimental Workflow and Logical Relationships

The following diagrams illustrate the general workflow for handling chemical reagents in a laboratory setting and the logical relationship for safety precautions.



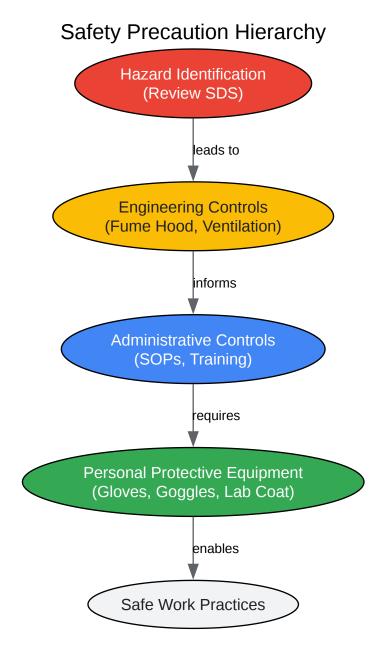
Chemical Handling Workflow



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Caption: A generalized workflow for handling chemical reagents in the laboratory.





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Caption: A hierarchical representation of safety precautions for chemical handling.

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